

Advanced Technical Guide: O-Methyl-L-Homoserine (Methoxinine) Derivatives in Peptide Engineering

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Compound of Interest

Compound Name: *Boc-Hse(Me)-OH*

CAS No.: 104839-08-9

Cat. No.: B2700196

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Executive Summary: The Oxidative Stability Imperative

In the landscape of therapeutic peptide development, L-Methionine (Met) represents a critical vulnerability. Its thioether side chain is highly susceptible to oxidation, forming methionine sulfoxide (MetO) and sulfone (MetO₂)

) during synthesis, storage, and biological transport.^[1] This oxidation alters peptide hydrophobicity, disrupts secondary structures (often inducing molten-globule states), and compromises biological potency.

O-Methyl-L-homoserine (also known as L-Methoxinine or Mox) is the isosteric, oxidatively stable ether analogue of Methionine. By replacing the sulfur atom with oxygen, researchers can engineer peptides that retain the steric and electronic profile of the parent molecule while eliminating the oxidative degradation pathway.

This guide provides a rigorous technical framework for the synthesis, protection, and incorporation of O-Methyl-L-homoserine into peptides, establishing a self-validating workflow for high-fidelity drug discovery.

Chemical Foundation & Comparative Properties

To effectively utilize O-Methyl-L-homoserine, one must understand its physicochemical relationship to Methionine and Norleucine (a common hydrophobic surrogate).

Structural Isosterism

Methoxinine replaces the

-thioether of Methionine with a

-ether.

- **Bond Length:** The C-O bond (1.43 Å) is shorter than the C-S bond (1.82 Å), making the Mox side chain slightly more compact.
- **Polarity:** The oxygen atom is more electronegative, imparting a dipole moment that mimics the electronic character of the thioether better than the purely aliphatic Norleucine (Nle).

Physicochemical Comparison Table

Property	L-Methionine (Met)	L-Methoxinine (Mox)	L-Norleucine (Nle)
Side Chain			
Atom Replacement	Sulfur (S)	Oxygen (O)	Methylene ()
Oxidation Susceptibility	High (Sulfoxide/Sulfone)	Negligible (Stable Ether)	None
Hydropathy Index	1.9 (Hydrophobic)	~1.5 (Mod. Hydrophobic)	3.8 (Highly Hydrophobic)
H-Bonding Potential	Weak Acceptor	Moderate Acceptor	None
Utility	Native Protein Synthesis	Oxidatively Stable Analog	Hydrophobic Isostere

Synthesis of Fmoc-O-Methyl-L-Homoserine

Directive: The following protocol details the synthesis of the Fmoc-protected building block required for Solid Phase Peptide Synthesis (SPPS).

Strategic Analysis

Direct methylation of Fmoc-L-Homoserine is risky due to potential esterification of the C-terminal carboxyl group. A robust route utilizes a transient tert-butyl ester protection, which allows selective methylation of the side-chain hydroxyl before final acidolytic deprotection to yield the free acid.

Step-by-Step Synthesis Protocol

Reagents Required:

- Starting Material:
 - Fmoc-L-Homoserine
- Solvents: Dichloromethane (DCM),

-Dimethylformamide (DMF)

- Reagents: tert-Butyl 2,2,2-trichloroacetimidate, Silver(I) Oxide (), Methyl Iodide (), Trifluoroacetic acid (TFA).

Phase 1: C-Terminal Protection

- Dissolution: Dissolve

-Fmoc-L-Homoserine (10 mmol) in anhydrous DCM (50 mL).

- Esterification: Add tert-butyl 2,2,2-trichloroacetimidate (20 mmol) dropwise. Stir at room temperature for 16 hours.
 - Mechanism:[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Acid-catalyzed addition of the carboxyl group to the imide yields the tert-butyl ester.
- Workup: Wash with saturated , dry over , and concentrate. Purify via flash chromatography (Hexane/EtOAc).
 - Checkpoint: Verify product Fmoc-Hse-OtBu via -NMR (Look for ~1.45 ppm -Bu singlet).

Phase 2: Selective O-Methylation

- Reaction Setup: Dissolve Fmoc-Hse-OtBu (5 mmol) in anhydrous DMF (20 mL).
- Methylation: Add Silver(I) Oxide (, 15 mmol) followed by Methyl Iodide (, 50 mmol).

- Causality:

acts as a mild base and halogen scavenger, promoting

attack of the hydroxyl on MeI without causing racemization (a risk with strong bases like NaH).

- Execution: Stir in the dark (silver salts are photosensitive) at ambient temperature for 24-48 hours.
- Workup: Filter through Celite to remove silver salts. Dilute filtrate with EtOAc, wash extensively with water (to remove DMF) and brine.
 - Checkpoint: Mass Spectrometry (ESI+) should show M+H corresponding to methylated ester.

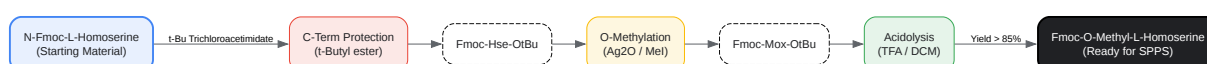
Phase 3: Final Deprotection

- Cleavage: Dissolve the methylated intermediate in a solution of TFA/DCM (1:1 v/v, 20 mL). Stir for 2 hours.
 - Mechanism:[2][3][4][5] The tert-butyl ester is acid-labile and cleaves to the carboxylic acid. The Fmoc group is stable in acid.[6] The methyl ether is stable in acid.
- Isolation: Evaporate volatiles under reduced pressure. Co-evaporate with toluene (3x) to remove residual TFA.
- Final Product:

-Fmoc-

-Methyl-L-Homoserine. Recrystallize from EtOAc/Hexane.

Visualization: Synthesis Workflow



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Figure 1: Synthetic route for generating the SPPS-compatible Fmoc-Methoxinine building block.

Solid Phase Peptide Synthesis (SPPS) Protocol

Integrating Fmoc-Mox-OH into a peptide sequence follows standard Fmoc chemistry, but specific attention to coupling efficiency is required due to the ether side chain's polarity.

Coupling Parameters

- Resin: Rink Amide (for C-term amides) or Wang Resin (for C-term acids).
- Coupling Reagents: HCTU or HATU are preferred over DCC/HOBt to ensure rapid reaction kinetics and minimize racemization.
- Base:
 - Diisopropylethylamine (DiPEA).
- Stoichiometry: 4 eq. Amino Acid : 3.9 eq. HCTU : 8 eq. DiPEA.

The SPPS Cycle (Self-Validating)

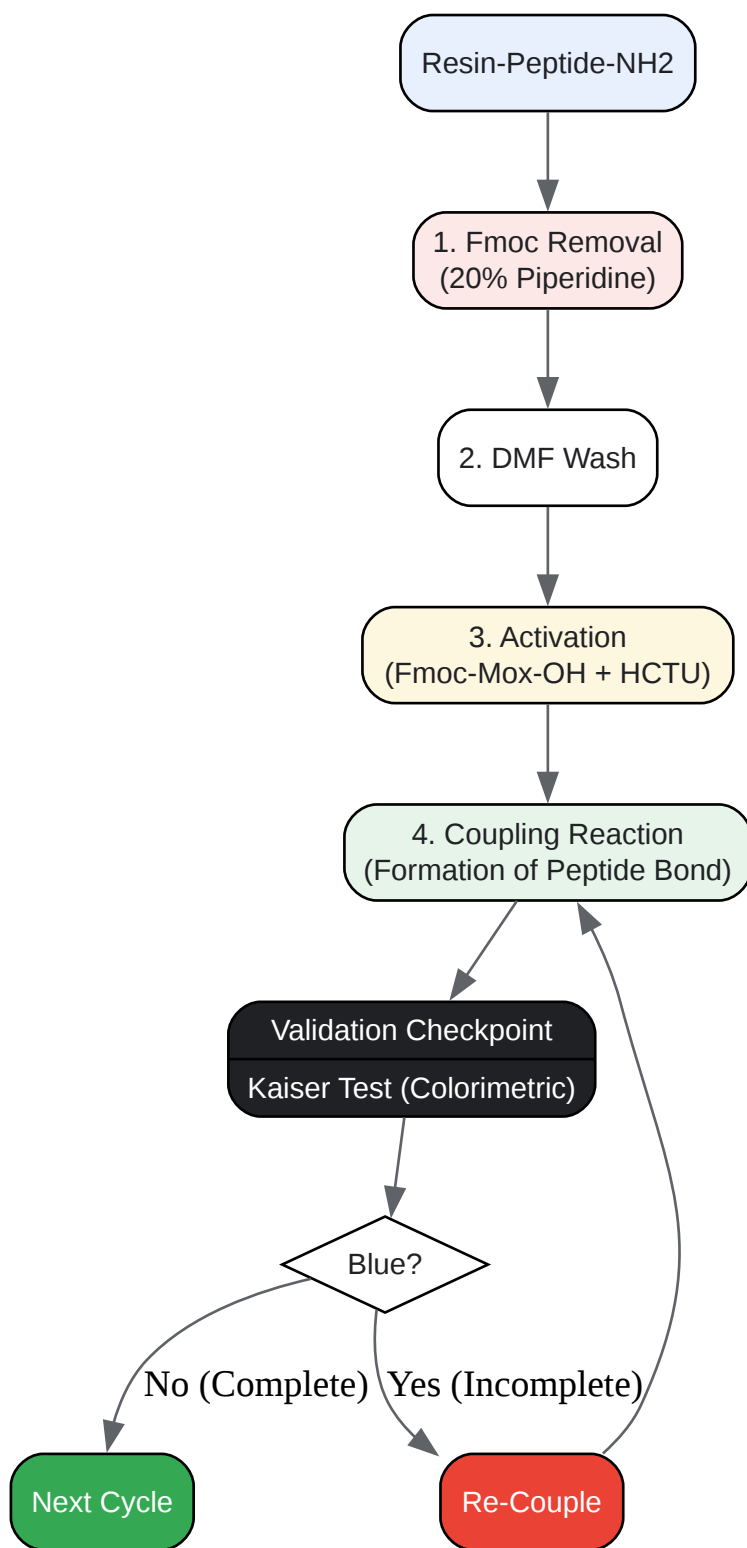
- Fmoc Deprotection: Treat resin with 20% Piperidine in DMF (min).
 - Validation: UV monitoring of the fulvene-piperidine adduct at 301 nm confirms deprotection.
- Wash: DMF (min).
- Coupling (The Critical Step):
 - Pre-activate Fmoc-Mox-OH with HCTU/DiPEA in DMF for 2 minutes.

- Add to resin and shake for 45-60 minutes.
- Validation: Kaiser Test (Ninhydrin) must be negative (yellow) indicating no free amines remain.
- Capping (Optional but Recommended): Acetic anhydride/Lutidine to terminate unreacted chains.

Cleavage & Isolation

- Cocktail: 95% TFA, 2.5% Triisopropylsilane (TIS), 2.5%
.
- Note: Unlike Methionine, which requires scavengers like EDT or Thioanisole to prevent S-alkylation, Methoxinine is chemically inert to carbocations. TIS is sufficient.
- Duration: 2-3 hours at room temperature.
- Precipitation: Cold Diethyl Ether.

Visualization: SPPS Integration Logic



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Figure 2: SPPS cycle emphasizing the validation checkpoint for Methoxinine incorporation.

Quality Control & Analytical Validation

Upon cleavage, the identity of the Methoxinine-containing peptide must be rigorously verified.

- HPLC Retention Time: Methoxinine is slightly less hydrophobic than Methionine. Expect the Mox-peptide to elute earlier than the Met-peptide counterpart on a C18 Reverse Phase column.
- Mass Spectrometry:
 - Calculate the exact mass shift.
 - Met Residue Mass: 131.04 Da.
 - Mox Residue Mass: 115.06 Da.
 - Mass: The Mox-peptide will be 15.98 Da lighter per substitution than the Met-peptide.
 - Note: Do not confuse this with the loss of oxygen (-16 Da); this is the replacement of S (32) with O (16).

References

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- Fmoc Solid-Phase Peptide Synthesis: A Practical Approach. Source: Oxford University Press / PubMed (Review). Significance: foundational protocol for Fmoc chemistry used in this guide. URL:[[Link](#)]
- Comparison of Methionine Oxidation in Thermal Stability and Chemically Stressed Samples. Source: Pharmaceutical Research (2007). Significance: Details the degradation pathways of Methionine that Methoxinine is designed to avoid. URL:[[Link](#)]

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